

# An In-depth Technical Guide to the Physical Properties of Octanedinitrile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Octanedinitrile*

Cat. No.: *B1195947*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **octanedinitrile**, with a specific focus on its melting and boiling points. This document is intended to serve as a valuable resource for professionals in research and development who utilize **octanedinitrile** in their work.

## Core Physical Properties of Octanedinitrile

**Octanedinitrile**, also known as suberonitrile or 1,6-dicyanohexane, is a linear aliphatic dinitrile with the chemical formula C<sub>8</sub>H<sub>12</sub>N<sub>2</sub>.<sup>[1]</sup> At room temperature, it exists as a colorless to pale yellow liquid.<sup>[1]</sup> Its physical characteristics are crucial for its application in organic synthesis and as an intermediate in the production of various chemicals, including pharmaceuticals.<sup>[1]</sup>

## Quantitative Data Summary

The melting and boiling points of **octanedinitrile** have been determined and reported in various sources. The following table summarizes these key physical constants for easy reference and comparison.

Physical Property	Value	Conditions
Melting Point	-3.5 °C	-
3.5 °C	-	
Boiling Point	185 °C	15 mmHg
172 °C	11 mmHg	
172 °C	-	
320.4 °C	760 mmHg	
175 °C	10 mmHg	

Note: The variation in reported boiling points is due to the different pressures at which the measurements were taken.

## Experimental Protocols for Physical Property Determination

The determination of accurate melting and boiling points is fundamental to characterizing a chemical substance. The following sections detail the standard methodologies employed for these measurements.

### Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state.<sup>[2]</sup> For a pure crystalline solid, this transition occurs over a narrow temperature range.<sup>[3][4]</sup> The presence of impurities typically leads to a depression and broadening of the melting point range.<sup>[3][4]</sup>

Capillary Method using a Melting Point Apparatus (e.g., Mel-Temp):

- Sample Preparation: A small amount of the solid organic compound is finely ground into a powder.<sup>[5][6]</sup> The open end of a capillary tube is pushed into the powder to collect a small sample.<sup>[2][6]</sup> The tube is then inverted and tapped gently to pack the sample into the sealed bottom of the tube.<sup>[2][6]</sup>

- Apparatus Setup: The capillary tube is placed into the heating block of the melting point apparatus.[2] A thermometer is positioned to accurately measure the temperature of the block.
- Measurement: The heating rate is initially rapid to approach the approximate melting point.[3] The rate is then slowed to about 1-2 °C per minute to allow for thermal equilibrium between the sample and the heating block.[3]
- Data Recording: The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[2][5]

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[7] Since the boiling point of **octanedinitrile** is often reported at reduced pressures, methods that accommodate this are crucial.

### Distillation Method:

- Apparatus Setup: A distillation apparatus is assembled using a round-bottom flask, a condenser, a receiving flask, and a thermometer. For measurements at reduced pressure, a vacuum source and a manometer are connected to the system.
- Procedure: The liquid sample (at least 5 mL) is placed in the distilling flask along with boiling chips or a magnetic stir bar to ensure smooth boiling.[8] The liquid is heated, and as it boils, the vapor rises and surrounds the thermometer bulb.[8] The temperature is recorded when it stabilizes, which corresponds to the boiling point at the measured pressure.[8]

### Thiele Tube Method:

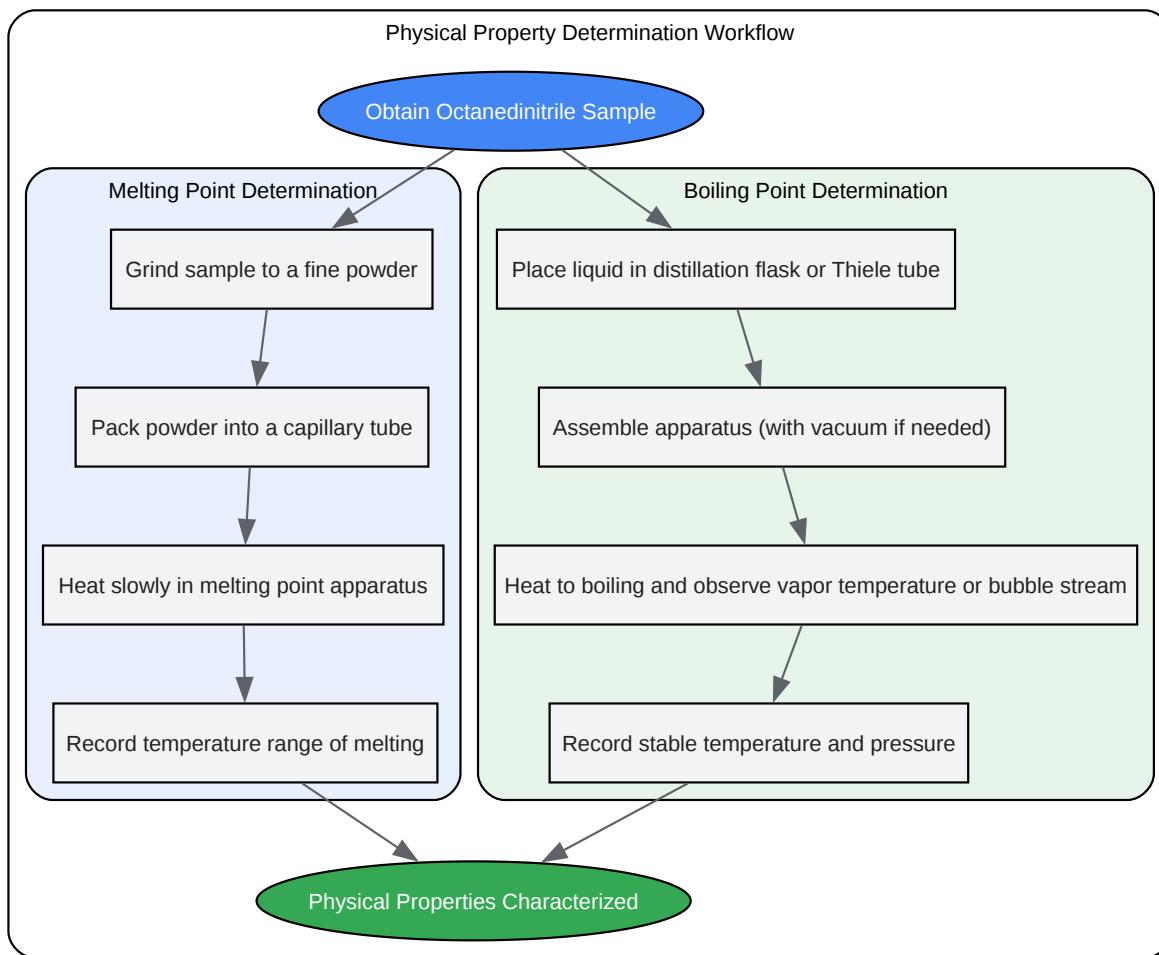
This method is suitable for small sample volumes.[8]

- Sample Preparation: A small amount of the liquid is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the liquid.[8]

- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil.[8]
- Measurement: The Thiele tube is gently heated, causing the air trapped in the capillary tube to expand and exit as a stream of bubbles.[9] Heating is continued until a steady stream of bubbles emerges.[8] The heat is then removed, and the apparatus is allowed to cool.
- Data Recording: The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is recorded as the boiling point.[8][9] For measurements under reduced pressure, the entire Thiele tube setup can be placed within a vacuum-jacketed apparatus.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the melting and boiling points of a chemical substance like **octanedinitrile**.



[Click to download full resolution via product page](#)

Caption: Workflow for determining the melting and boiling points of **octanedinitrile**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [byjus.com \[byjus.com\]](https://www.byjus.com/physical-properties-of-octanedinitrile/)
- 2. [cdn.juniata.edu \[cdn.juniata.edu\]](https://cdn.juniata.edu/physical-properties-of-octanedinitrile/)
- 3. [chem.ucalgary.ca \[chem.ucalgary.ca\]](https://chem.ucalgary.ca/physical-properties-of-octanedinitrile/)
- 4. SSERC | Melting point determination [sserc.org.uk\]](https://sserc.org.uk/physical-properties-of-octanedinitrile/)
- 5. [almaaql.edu.iq \[almaaql.edu.iq\]](https://almaaql.edu.iq/physical-properties-of-octanedinitrile/)
- 6. [uomustansiriyah.edu.iq \[uomustansiriyah.edu.iq\]](https://uomustansiriyah.edu.iq/physical-properties-of-octanedinitrile/)
- 7. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [\[geeksforgeeks.org\]](https://geeksforgeeks.org/physical-properties-of-octanedinitrile-melting-and-boiling-points/)
- 8. [chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org/physical-properties-of-octanedinitrile-melting-and-boiling-points/)
- 9. [uomus.edu.iq \[uomus.edu.iq\]](https://uomus.edu.iq/physical-properties-of-octanedinitrile-melting-and-boiling-points/)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Octanedinitrile]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1195947#physical-properties-of-octanedinitrile-melting-and-boiling-points\]](https://www.benchchem.com/product/b1195947#physical-properties-of-octanedinitrile-melting-and-boiling-points)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)